

PIK-75 as a reference compound for PI3K inhibition

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Compound of Interest

Compound Name: PIK-75

Cat. No.: B1677873

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PIK-75: A Comparative Guide for PI3K Inhibition

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparison of **PIK-75** with other notable phosphoinositide 3-kinase (PI3K) inhibitors. **PIK-75** is a potent and selective inhibitor of the p110 α isoform of PI3K, a key enzyme in cell signaling pathways frequently dysregulated in cancer.^{[1][2]} This document serves as a reference for researchers utilizing PI3K inhibitors, offering a comparative analysis of their biochemical potency and cellular effects. Experimental data is presented to support these comparisons, along with detailed protocols for key assays.

Comparative Analysis of PI3K Inhibitors

The following table summarizes the inhibitory activity (IC₅₀ values) of **PIK-75** and a selection of other widely used PI3K inhibitors against different Class I PI3K isoforms and other related kinases. This data highlights the varying selectivity profiles of these compounds.

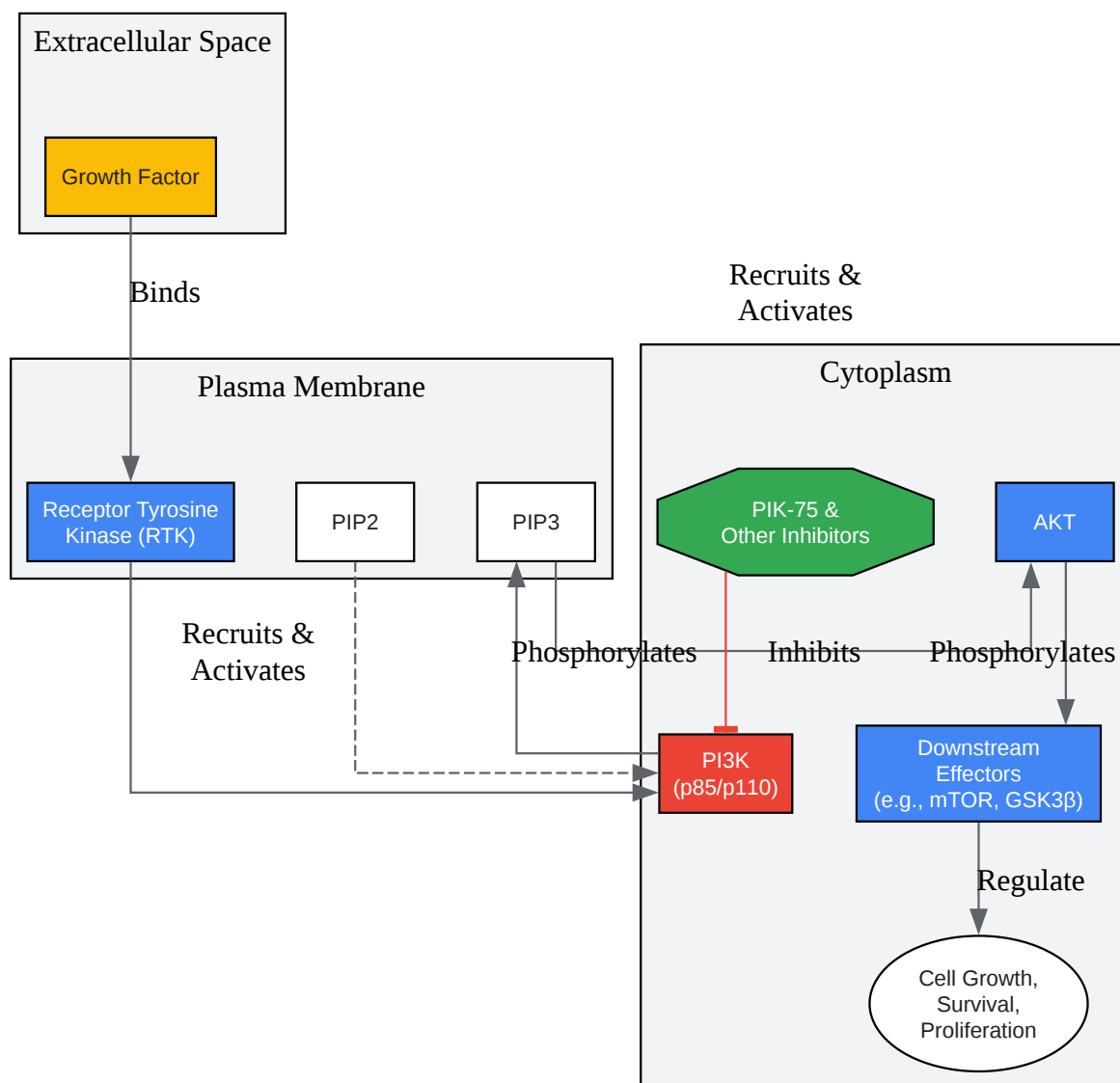
Inhibitor	Type	p110 α (nM)	p110 β (nM)	p110 γ (nM)	p110 δ (nM)	Other Targets (IC50, nM)
PIK-75	p110 α -selective	5.8[3][4]	1300[3][4]	76[3][4]	510[4]	DNA-PK (2)[3][4]
Wortmannin	Pan-PI3K (irreversible)	~5[3][5]	~5[3][5]	~5[3][5]	~5[3]	mTOR, DNA-PKcs, PLK1 (nM range)[3][5] [6][7]
LY294002	Pan-PI3K (reversible)	500[3][8][9]	970[3][8][9]	-	570[3][8][9]	CK2 (98), DNA-PK (1400)[9] [10]
GDC-0941 (Pictilisib)	Pan-PI3K	3[6][11]	33[10]	75	3	mTOR (580), DNA-PK (1230)
PI-103	Pan-PI3K/mTOR	2-8[12][13] [14]	3-88[12] [13][14]	15-150[12] [13][14]	3-48[12] [13][14]	mTORC1 (20), mTORC2 (83), DNA- PK (2-23) [12][13]
Buparlisib (BKM120)	Pan-PI3K	52[15]	166[15]	262[15]	116[15]	-
Idelalisib (CAL-101)	p110 δ -selective	8600[1][16]	4000[1][16]	2100[1][16]	2.5[17][18]	-
Alpelisib (BYL719)	p110 α -selective	4.6-5[19] [20]	1156[20]	250[20]	290[20]	-
Copanlisib (BAY 80-	Pan-PI3K	0.5[11][21] [22][23]	3.7[11][21] [22][23]	6.4[11][21] [22][23]	0.7[11][21] [22][23]	-

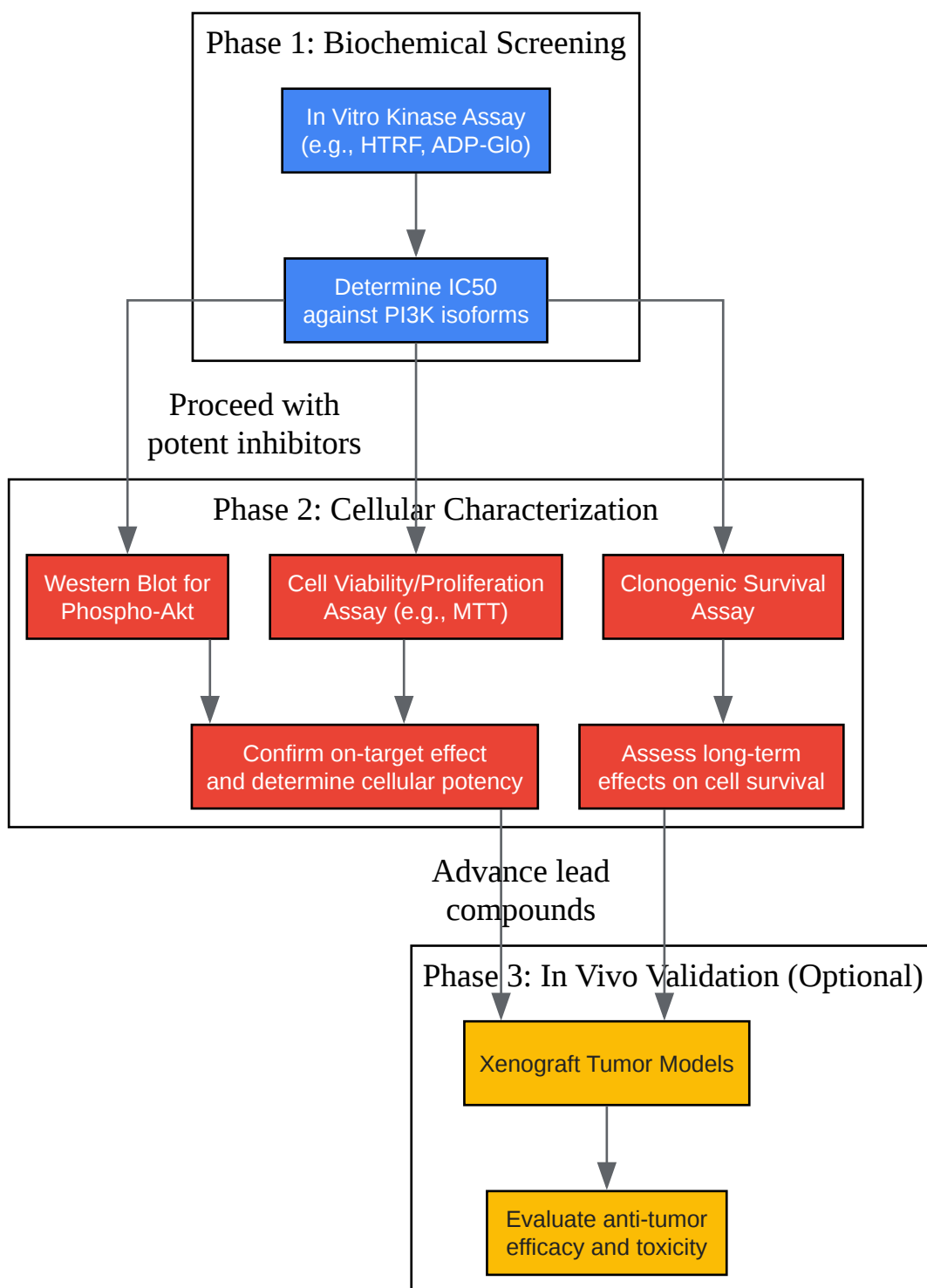
6946)

Duvelisib (IPI-145)	p110δ/γ- selective	1602[24] [25]	85[24][25]	27.4[25]	2.5[25]	-
Taselisib (GDC- 0032)	p110α- selective	Potent, selective for mutant PIK3CA	-	-	-	-

PI3K Signaling Pathway

The diagram below illustrates the canonical PI3K signaling pathway. Growth factor binding to a Receptor Tyrosine Kinase (RTK) activates PI3K, which then phosphorylates PIP2 to generate PIP3. PIP3 acts as a second messenger, recruiting and activating downstream effectors like AKT. This cascade regulates fundamental cellular processes, and its dysregulation is a hallmark of many cancers. PI3K inhibitors, such as **PIK-75**, block this pathway by targeting the catalytic subunits of PI3K.





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